Application Notes and Protocols: Synthesis of Bioactive Molecules from 2,5-Dimethylphenyl Acetate

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Compound of Interest

Compound Name:	*2,5-Dimethylphenyl acetate*
CAS No.:	*877-48-5*
Cat. No.:	*B1345737*

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Introduction

2,5-Dimethylphenyl acetate serves as a versatile and economically viable starting material for the synthesis of a diverse array of bioactive molecules. Its chemical structure, featuring an activated aromatic ring and a readily transformable ester group, provides a strategic entry point to valuable intermediates, most notably 2,5-dimethylphenol and its corresponding acyl derivatives. These intermediates are pivotal in constructing heterocyclic scaffolds such as chromones, coumarins, xanthones, and in the synthesis of other pharmacologically relevant structures, including certain thiazoles and phenylacetic acid derivatives.

The 2,5-dimethylphenyl scaffold is a recurring motif in a number of antimicrobial compounds, highlighting its importance in the development of new agents to combat drug-resistant pathogens.[1] Molecules derived from this core structure have demonstrated a wide spectrum of biological activities, including antioxidant, anti-inflammatory, anticoagulant, and cytotoxic effects against various cancer cell lines.[2][3][4]

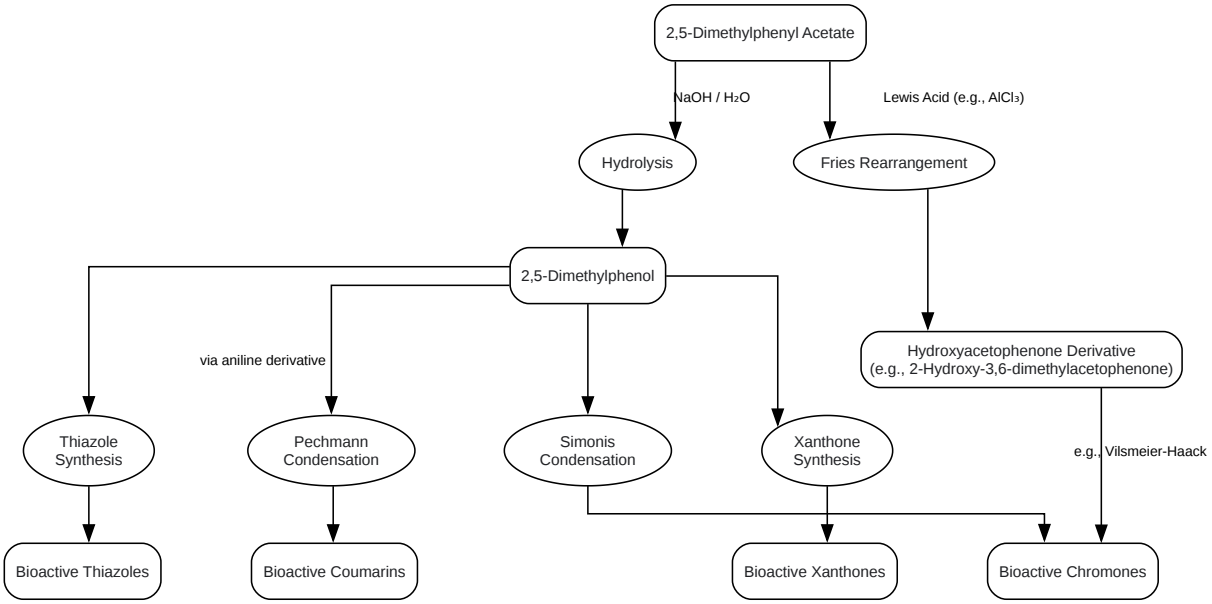
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This comprehensive guide provides detailed application notes and step-by-step protocols for the synthesis of key bioactive molecules originating from **2,5-Dimethylphenyl Acetate**. It is designed to equip researchers with the foundational knowledge and practical methodologies to explore this rich area of medicinal chemistry. The protocols herein are presented with an emphasis on the rationale behind experimental choices, ensuring both reproducibility and a deeper understanding of the underlying chemical transformations.

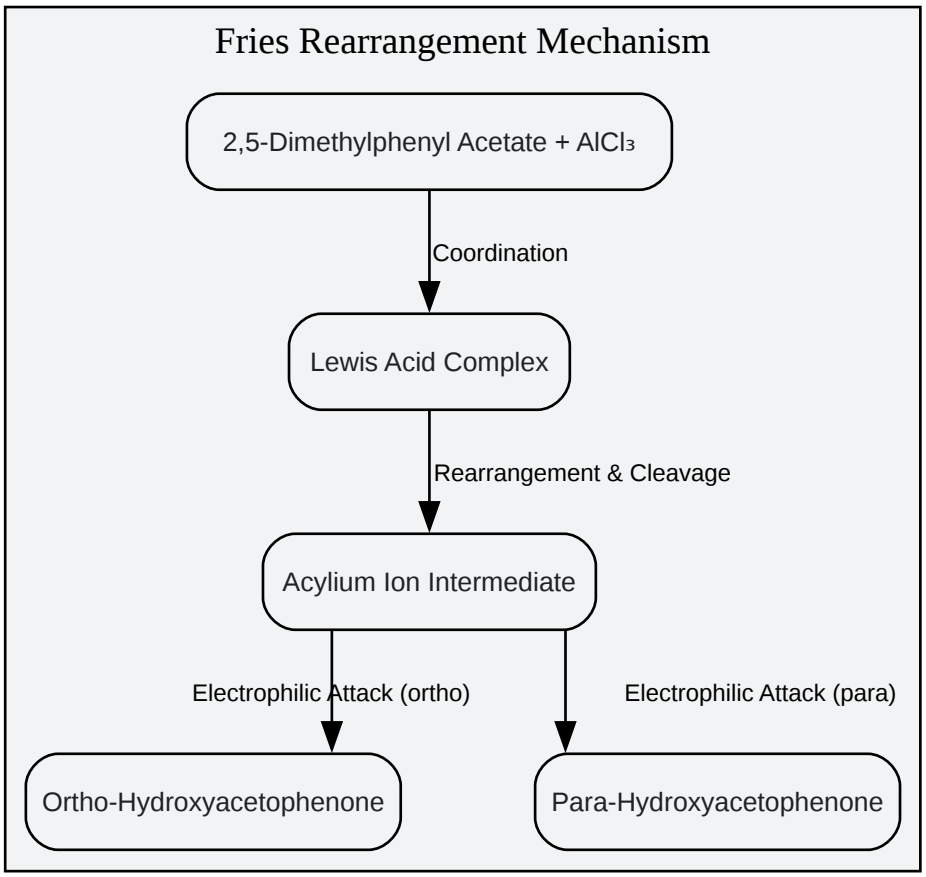
Core Synthetic Pathways from 2,5-Dimethylphenyl Acetate

The journey from **2,5-dimethylphenyl acetate** to a range of bioactive compounds is primarily initiated by two key transformations: hydrolysis to 2,5-dimethylphenol and the Fries rearrangement to form hydroxyacetophenone derivatives. These primary intermediates then serve as the foundational building blocks for a variety of cyclization and condensation reactions.

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Caption: Mechanism of the Fries Rearrangement.

Protocol 1: Synthesis of 2-Hydroxy-3,6-dimethylacetophenone via Fries Rearrangement

This protocol details the synthesis of the ortho-hydroxyacetophenone derivative, a key building block for chromone synthesis.

Materials:

- **2,5-Dimethylphenyl acetate**
- Anhydrous Aluminum Chloride ($AlCl_3$)
- Nitrobenzene (solvent)

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- Ice
- Concentrated Hydrochloric Acid (HCl)
- Dichloromethane (DCM)
- Anhydrous Sodium Sulfate (Na_2SO_4)

Procedure:

- To a stirred solution of **2,5-dimethylphenyl acetate** (1 equivalent) in nitrobenzene, slowly add anhydrous aluminum chloride (1.2 equivalents) in portions, maintaining the temperature below 10°C using an ice bath.
- After the addition is complete, slowly warm the reaction mixture to room temperature and then heat to 60-70°C for 2-3 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Cool the reaction mixture to room temperature and pour it slowly onto a mixture of crushed ice and concentrated HCl.
- Extract the aqueous layer with dichloromethane (3 x 50 mL).
- Combine the organic layers, wash with water, then with brine, and dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure. The crude product can be purified by column chromatography on silica gel using a hexane-ethyl acetate gradient to yield 2-hydroxy-3,6-dimethylacetophenone.

Part 2: Pechmann Condensation: A Direct Route to Bioactive Coumarins

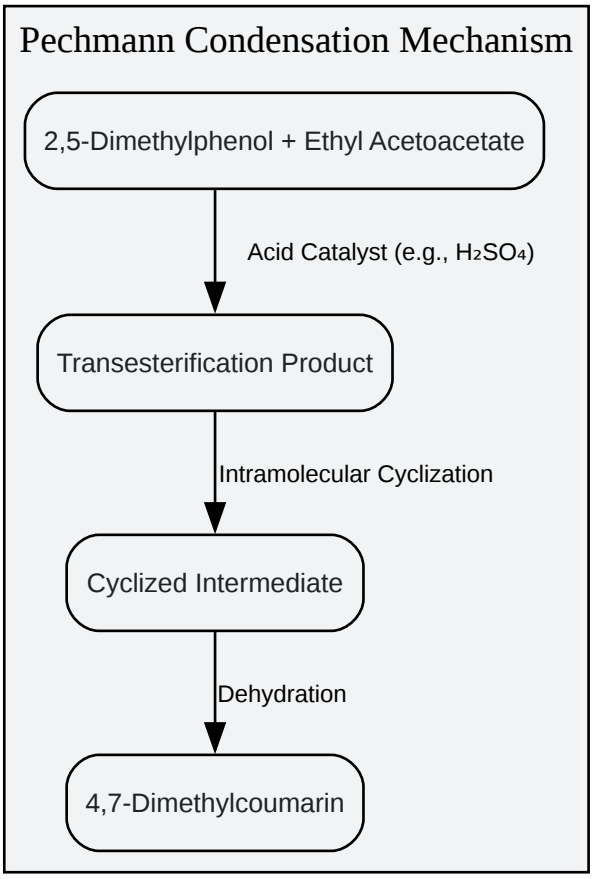
The Pechmann condensation is a classic and widely used method for the synthesis of coumarins from a phenol and a β-ketoester in the presence of an acid catalyst. [5]This reaction provides a straightforward entry into the coumarin scaffold, which is known for a broad

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spectrum of pharmacological activities including anticoagulant, anti-inflammatory, and anticancer properties. [6][7]

Mechanism of the Pechmann Condensation

The reaction is initiated by the acid-catalyzed transesterification of the β-ketoester with the phenol. The resulting intermediate then undergoes an intramolecular electrophilic aromatic substitution (a Friedel-Crafts type acylation) where the activated ketone attacks the aromatic ring ortho to the newly formed ester linkage. Subsequent dehydration of the cyclic intermediate leads to the formation of the coumarin ring system.



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Caption: Mechanism of the Pechmann Condensation.

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Protocol 2: Synthesis of 4,7-Dimethylcoumarin from 2,5-Dimethylphenol

This protocol describes the synthesis of a representative coumarin derivative from 2,5-dimethylphenol.

Materials:

- 2,5-Dimethylphenol
- Ethyl acetoacetate
- Concentrated Sulfuric Acid (H_2SO_4)
- Ice-cold water
- Ethanol

Procedure:

- In a round-bottom flask, add 2,5-dimethylphenol (1 equivalent) and ethyl acetoacetate (1.1 equivalents).
- Cool the mixture in an ice bath and slowly add concentrated sulfuric acid (2-3 equivalents) with constant stirring, ensuring the temperature does not exceed 10°C.
- After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 12-18 hours.
- Pour the reaction mixture slowly into a beaker containing ice-cold water with vigorous stirring.
- A solid precipitate will form. Filter the solid, wash thoroughly with cold water until the washings are neutral to litmus paper.
- Recrystallize the crude product from ethanol to obtain pure 4,7-dimethylcoumarin.

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Part 3: Synthesis of Other Bioactive Heterocycles

A. Chromones via Simonis and Vilsmeier-Haack Reactions

Besides the pathway involving the Fries rearrangement, chromones can also be synthesized directly from phenols. The Simonis chromone cyclization involves the reaction of a phenol with a β-ketoester in the presence of a dehydrating agent like phosphorus pentoxide. [8] Alternatively, the Vilsmeier-Haack reaction on a hydroxyacetophenone (obtained from the Fries rearrangement) can introduce a formyl group at the 3-position, which is a key intermediate for a variety of substituted chromones. [9]

B. Xanthones from Phenolic Precursors

Xanthones, another class of oxygenated heterocycles with interesting biological activities, can be synthesized from 2,5-dimethylphenol. A common method involves the condensation of a phenol with a salicylic acid derivative in the presence of a dehydrating agent like Eaton's reagent (a mixture of phosphorus pentoxide and methanesulfonic acid). [10]This reaction proceeds through a benzophenone intermediate which then undergoes intramolecular cyclization.

C. Thiazoles with Antimicrobial Potential

The 2,5-dimethylphenyl moiety can be incorporated into thiazole rings, which are known to exhibit a wide range of pharmacological activities, including antimicrobial properties. [11]A common route to thiazoles is the Hantzsch thiazole synthesis, which involves the reaction of an α-haloketone with a thioamide. [12]To incorporate the 2,5-dimethylphenyl group, one can start with 2,5-dimethylaniline, convert it to the corresponding thioamide, and then react it with an appropriate α-haloketone.

Quantitative Data on Bioactivity

The following tables summarize the reported biological activities of representative compounds derived from the 2,5-dimethylphenyl scaffold.

Table 1: Cytotoxicity of Coumarin Derivatives against Cancer Cell Lines

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Compound	Cancer Cell Line	IC_{50} (μM)	Reference
Coumarin Derivative 4d	MCF-7 (Breast)	Moderate	[13]
Coumarin Derivative 13	HeLa (Cervical)	8.0 (±0.38)	[14]
Coumarin Derivative 4k	MCF-7 (Breast)	4.98	[15]

Table 2: Antimicrobial Activity of Thiazole Derivatives

Compound Class	Microorganism	MIC (μg/mL)	IC_{50} (μM)	Reference
Thiazole Derivatives	M. tuberculosis H37Ra	9.64 - 23.64	0.82 - 4.55	[16]
Thiazole Derivative 36	CA-III inhibitor	-	Potent	[17]

Table 3: Antioxidant Activity of Chromone Derivatives

Assay	IC_{50} (μg/mL)	Reference
DPPH	832 ± 10.22	[18]
FRAP	662 ± 8.32	[18]

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